

Miglitol's Modulatory Role on Gut Microbiota Composition: A Technical Guide

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Compound of Interest		
Compound Name:	Miglitol	
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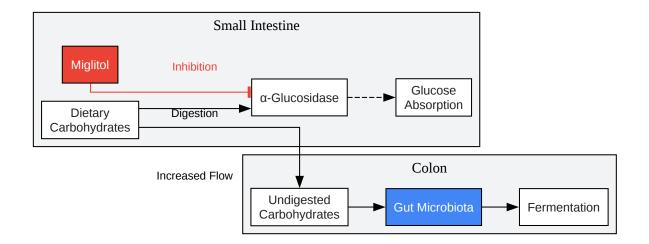
Audience: Researchers, Scientists, and Drug Development Professionals

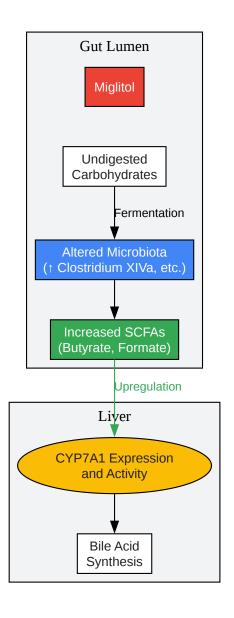
Abstract: **Miglitol**, an α-glucosidase inhibitor, is an established oral anti-diabetic agent that primarily acts by delaying carbohydrate absorption in the small intestine.[1][2] Emerging evidence highlights a secondary, yet significant, mechanism of action involving the modulation of the gut microbiota. By increasing the delivery of undigested carbohydrates to the colon, **miglitol** reshapes the microbial landscape, altering the abundance of specific bacterial taxa and modifying the profile of microbial metabolites, notably short-chain fatty acids (SCFAs).[3][4] These changes have been linked to downstream effects on host metabolism, including bile acid synthesis and energy homeostasis.[3][4] This technical guide provides an in-depth analysis of **miglitol**'s impact on the gut microbiome, summarizes key quantitative data, details relevant experimental protocols, and visualizes the underlying biological pathways.

Mechanism of Action: From α-Glucosidase Inhibition to Microbiota Modulation

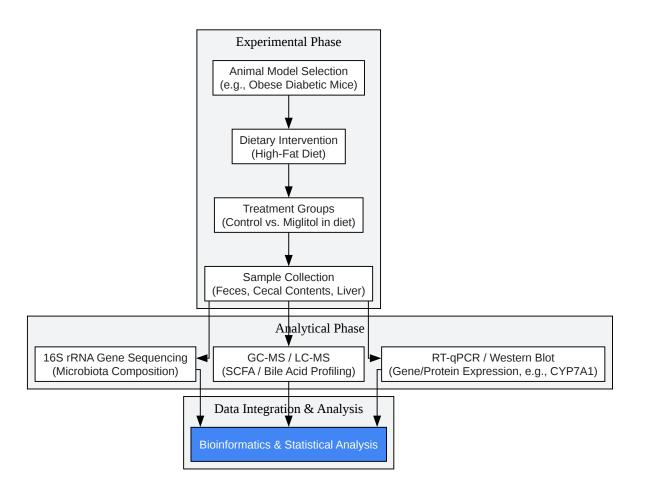
Miglitol is a pseudo-monosaccharide that competitively and reversibly inhibits α -glucosidase enzymes located in the brush border of the small intestine.[1][2][5] This inhibition slows the breakdown of complex carbohydrates into absorbable monosaccharides like glucose.[1][2] Consequently, a larger proportion of undigested carbohydrates transits to the lower gastrointestinal tract.[1] This influx of substrates becomes available for fermentation by the colonic microbiota, thereby acting as a prebiotic and driving significant shifts in the microbial ecosystem.[3]











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